

N-Acetyl-D-glutamine: A Comprehensive Technical Guide to Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *N-Acetyl-D-glutamine*

Cat. No.: *B3323186*

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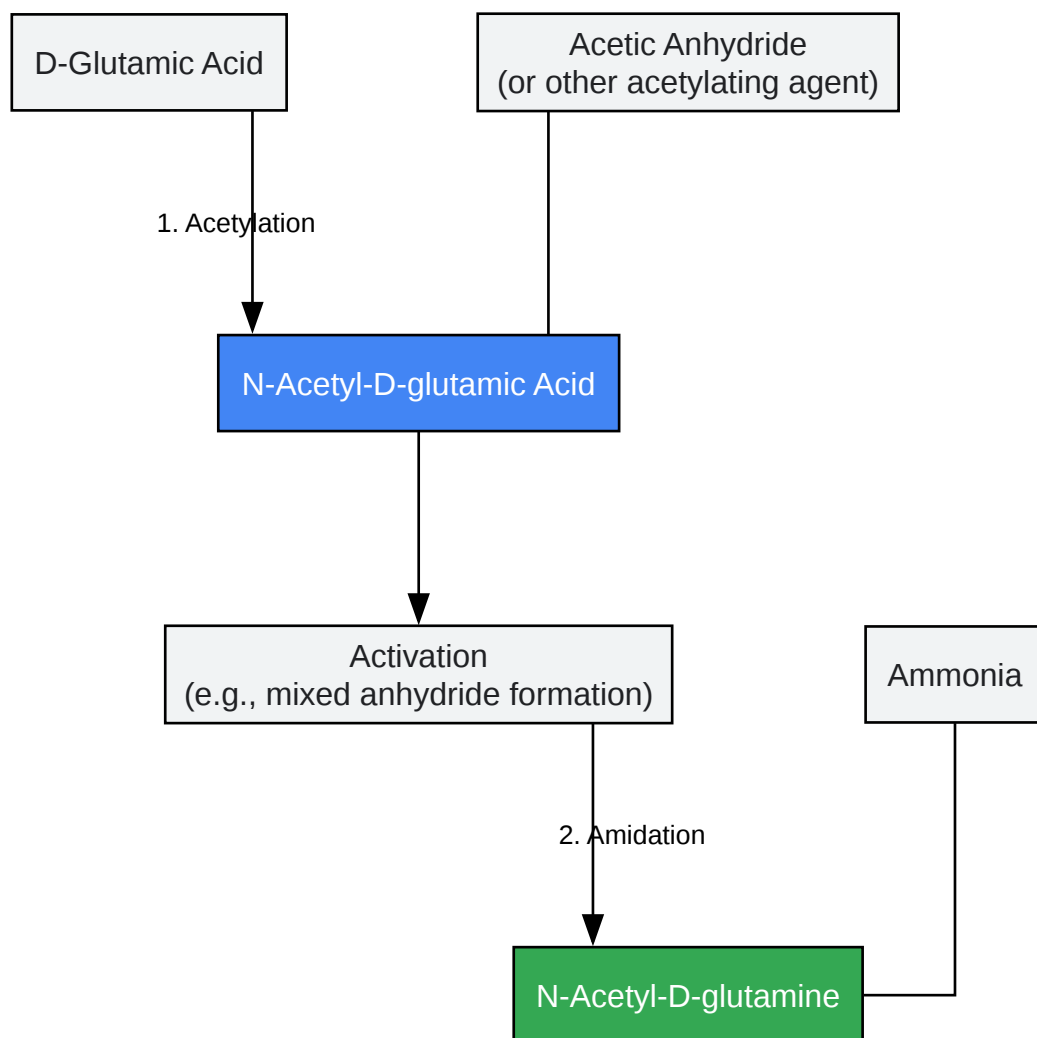
For Researchers, Scientists, and Drug Development Professionals

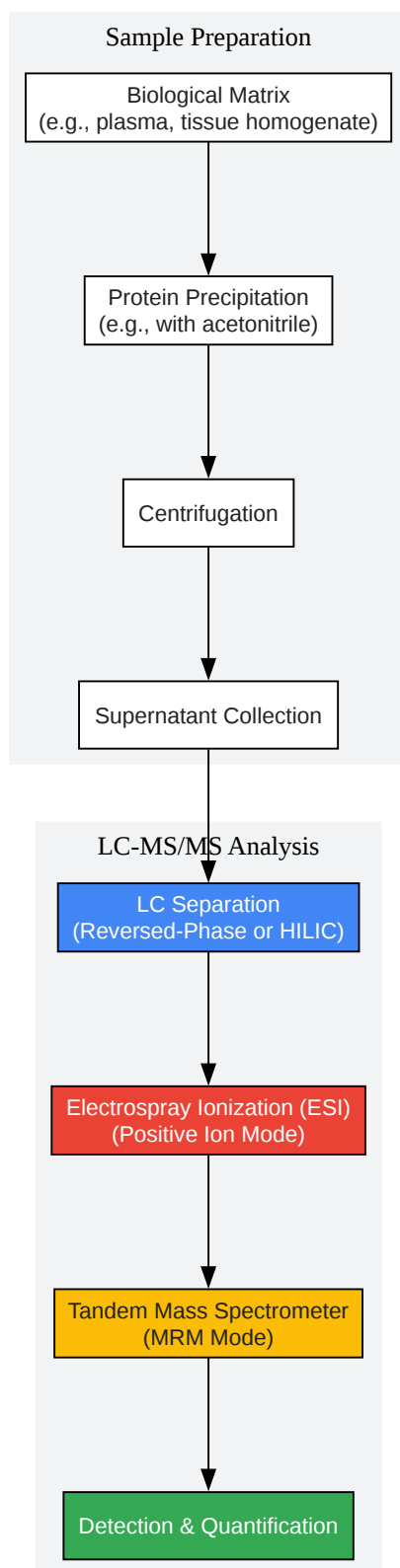
Introduction

N-Acetyl-D-glutamine is the acetylated derivative of the D-isomer of the amino acid glutamine. While its L-enantiomer, N-Acetyl-L-glutamine, is recognized for its enhanced stability in aqueous solutions compared to L-glutamine and is utilized in nutritional supplements and neuroprotective research, the D-isomer remains a less-explored molecule.^{[1][2]} This technical guide provides a detailed overview of the synthesis and chemical properties of **N-Acetyl-D-glutamine**, offering valuable information for researchers investigating D-amino acid metabolism, developing novel therapeutic agents, or requiring a stable D-glutamine source for experimental applications. This document outlines a plausible synthetic pathway, summarizes key chemical and physical properties, and presents detailed analytical protocols for the characterization of this compound.

Synthesis of N-Acetyl-D-glutamine

The synthesis of **N-Acetyl-D-glutamine** can be approached through a two-step process starting from D-glutamic acid. This method involves the protection of the amino group via acetylation, followed by the amidation of the side-chain carboxylic acid.





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References

- 1. Page loading... [guidechem.com]
- 2. caymanchem.com [caymanchem.com]
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